

molecular weight and formula of Methyl 1-cyanocyclobutanecarboxylate

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Compound of Interest

Compound Name: Methyl 1-cyanocyclobutanecarboxylate

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In-Depth Technical Guide: Methyl 1-cyanocyclobutanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and relevant experimental methodologies for **Methyl 1-cyanocyclobutanecarboxylate**, a key building block in synthetic organic chemistry, particularly in the development of novel therapeutic agents.

Physicochemical Properties

The fundamental molecular attributes of **Methyl 1-cyanocyclobutanecarboxylate** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂	[1]
Molecular Weight	139.15 g/mol	[1]

Experimental Protocols

Detailed experimental procedures are crucial for the successful application and study of **Methyl 1-cyanocyclobutanecarboxylate**. While specific protocols can vary based on the experimental goals, the following outlines a general synthetic approach.

Synthesis of **Methyl 1-cyanocyclobutanecarboxylate**

A common method for the synthesis of **Methyl 1-cyanocyclobutanecarboxylate** involves the reaction of a suitable starting material with a cyanide source, followed by esterification.

Disclaimer: The following is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety guidelines.

Materials:

- Cyclobutanone
- Potassium cyanide (KCN)
- Ammonium chloride (NH₄Cl)
- Methanol (CH₃OH)
- Sulfuric acid (H₂SO₄)
- Diethyl ether
- Magnesium sulfate (MgSO₄)
- Sodium bicarbonate (NaHCO₃)

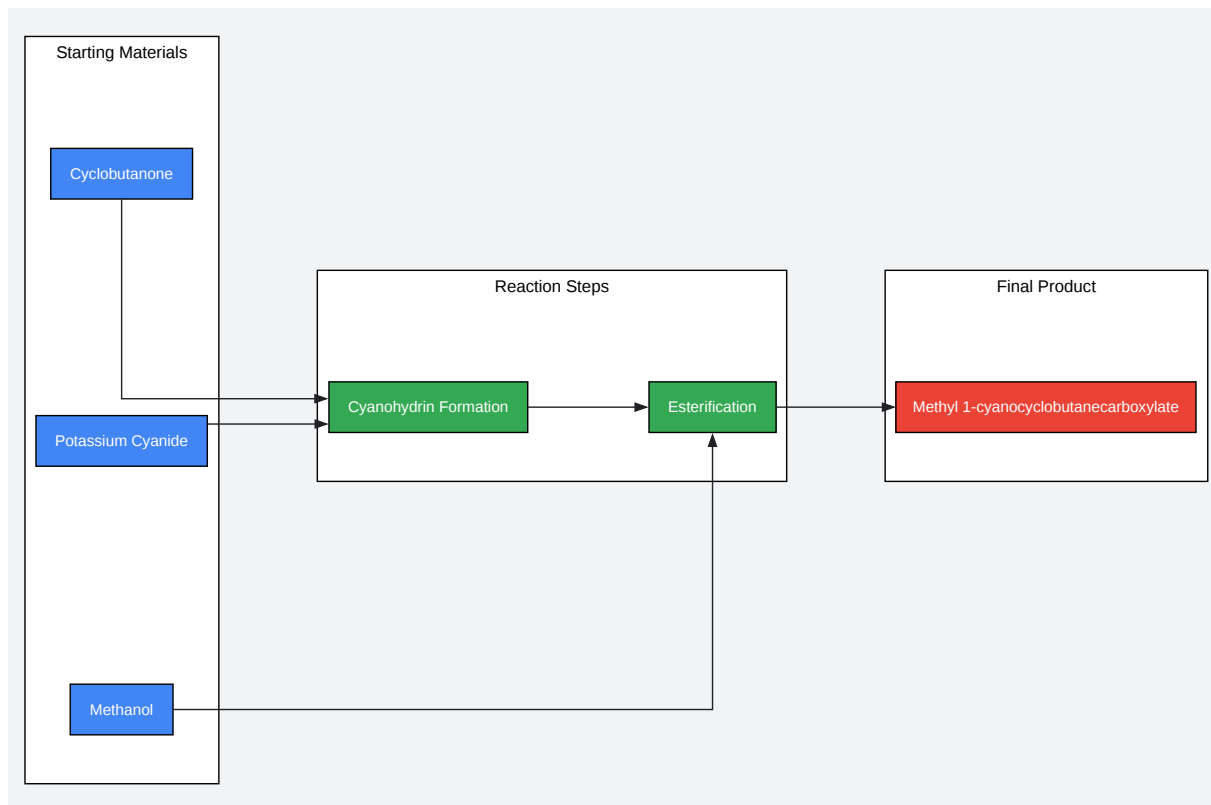
Procedure:

- Cyanohydrin Formation:
 - In a well-ventilated fume hood, dissolve potassium cyanide in water.
 - Cool the solution in an ice bath and slowly add a solution of ammonium chloride.
 - To this mixture, add cyclobutanone dropwise while maintaining the low temperature.

- Stir the reaction mixture for several hours to allow for the formation of the cyanohydrin intermediate.
- Esterification:
 - Carefully add concentrated sulfuric acid to methanol in a separate flask, ensuring the mixture remains cool.
 - Add the cyanohydrin intermediate to the acidic methanol solution.
 - Heat the reaction mixture to reflux for several hours.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography).
- Work-up and Purification:
 - After the reaction is complete, cool the mixture and neutralize it with a saturated solution of sodium bicarbonate.
 - Extract the product into diethyl ether.
 - Wash the organic layer with brine, dry it over anhydrous magnesium sulfate, and filter.
 - Remove the solvent under reduced pressure to obtain the crude product.
 - Purify the crude product by vacuum distillation or column chromatography to yield pure **Methyl 1-cyanocyclobutanecarboxylate**.

Logical Workflow for Synthesis

The synthesis of **Methyl 1-cyanocyclobutanecarboxylate** can be visualized as a sequential process, starting from commercially available precursors and proceeding through key chemical transformations to yield the final product.



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Caption: Synthetic pathway for **Methyl 1-cyanocyclobutanecarboxylate**.

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References

- 1. scbt.com [scbt.com]
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